

Part 1: Physicochemical and Structural Properties

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Compound of Interest

Compound Name: 2-Amino-3-hydroxy-3-(thiophen-3-yl)propanoic acid

Cat. No.: B13555948

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β -(3-Thienyl)serine exists as a threonine analog where the terminal methyl group is replaced by a 3-thiophene ring. The stereochemical integrity of this molecule is paramount, as biological systems and downstream pharmaceutical applications strictly differentiate between its threo and erythro diastereomers, as well as its D- and L-enantiomers.

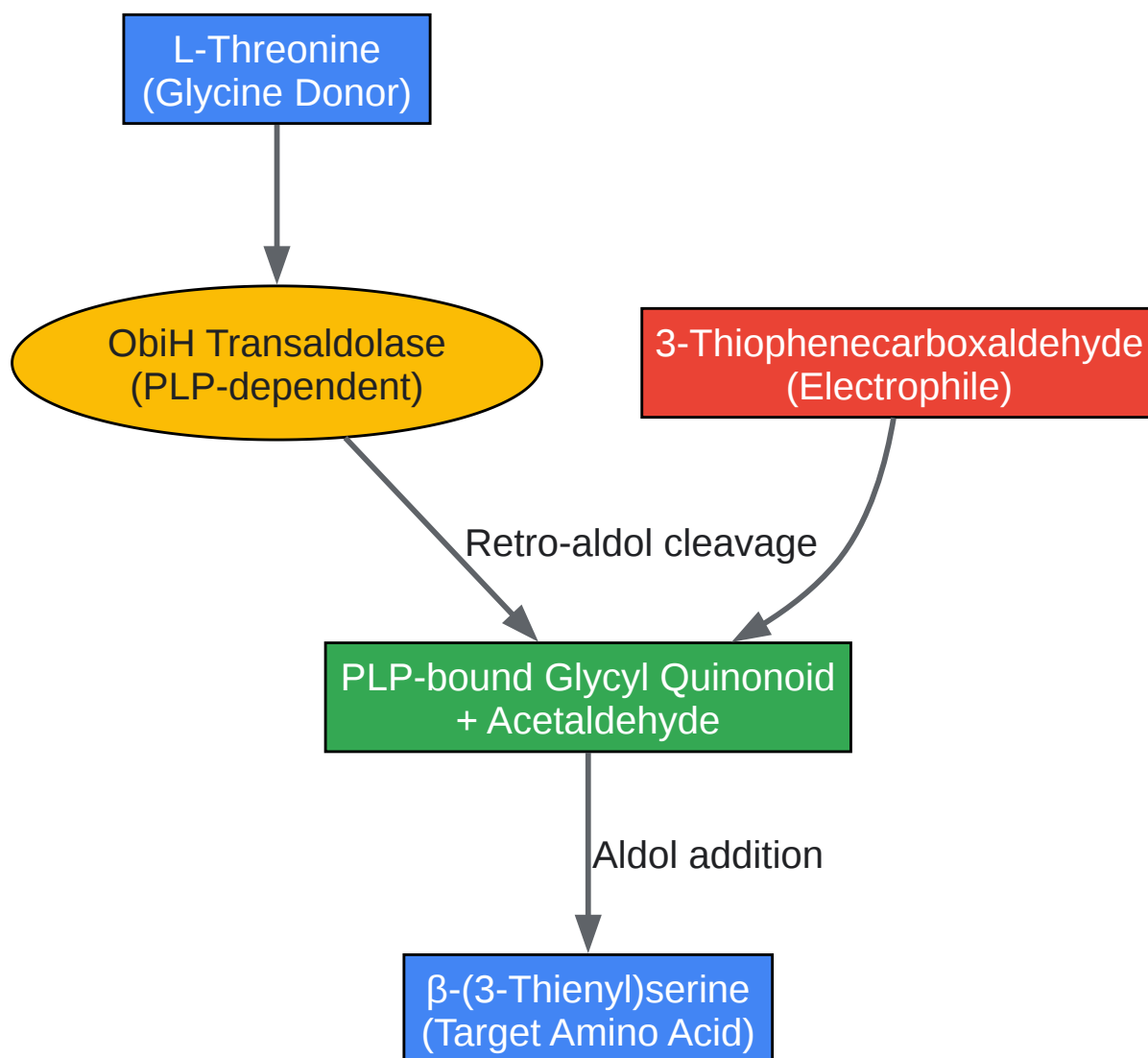
Table 1: Physicochemical & Structural Profile

Property	Value / Description
Chemical Name	DL- β -(3-Thienyl)serine
CAS Number	[1]
Molecular Formula	C7H9NO3S
Molecular Weight	187.22 g/mol
Structural Class	Heterocyclic β -hydroxy- α -amino acid

| Stereocenters | C α , C β (Yielding threo and erythro configurations) |

Part 2: Biocatalytic Synthesis via L-Threonine Transaldolase (ObiH)

Chemical aldol additions to generate β -hydroxy- α -amino acids typically yield poor stereocontrol. To circumvent this, modern synthetic routes utilize , specifically ObiH, an enzyme natively involved in obafluorin biosynthesis[2]. ObiH is a pyridoxal 5'-phosphate (PLP)-dependent enzyme that catalyzes the retro-aldol cleavage of L-threonine to generate a PLP-bound glycyl quinonoid intermediate. This intermediate subsequently undergoes a highly stereoselective aldol addition with 3-thiophenecarboxaldehyde to yield β -(3-thienyl)serine[2].



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Caption: ObiH-catalyzed transaldolase pathway for β -(3-thienyl)serine synthesis.

Protocol 1: Whole-Cell Biocatalytic Synthesis & Self-Validation

Causality of Experimental Choice: Utilizing whole *E. coli* cells expressing N-His-ObiH maintains high intracellular concentrations of the PLP cofactor, preventing the apo-enzyme formation that plummets yields in purified in vitro systems.

- **Reaction Assembly:** Suspend wet *E. coli* cells (expressing ObiH) in 50 mM Tris buffer (pH 8.5). Add 125 mM L-threonine (acting as the glycine donor) and 20 mM 3-thiophenecarboxaldehyde dissolved in 10% (v/v) DMSO[2]. Causality: Heterocyclic aldehydes exhibit poor aqueous solubility; 10% DMSO ensures homogenous substrate availability without denaturing the biocatalyst.
- **Incubation:** Incubate the mixture at 37°C for 20 hours under continuous agitation to maximize mass transfer.
- **Quenching:** Terminate the reaction by adding 1 volume equivalent of acetonitrile (MeCN), followed by centrifugation to precipitate cellular debris and denatured proteins[2].
- **Self-Validation (Marfey's Analysis):** To validate the stereochemical outcome without relying on expensive chiral columns, derivatize an aliquot of the supernatant with Marfey's reagent (FDAA). This converts the enantiomers into UV-active diastereomers. Analyze via reverse-phase UPLC-PDA-MS. The emergence of a single dominant peak confirms the high enantiomeric excess (>99% ee) characteristic of ObiH catalysis[2].

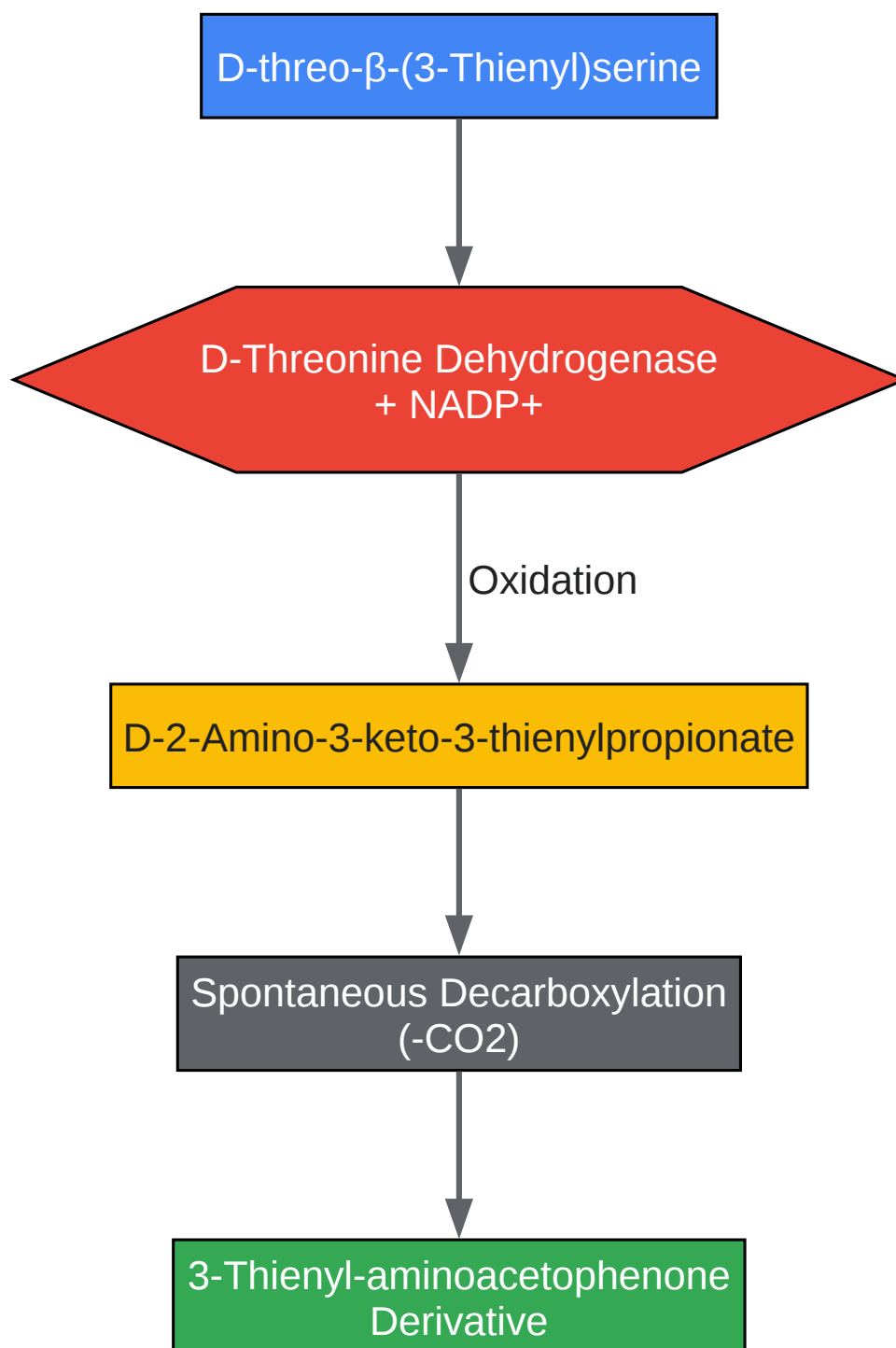
Part 3: Enzymatic Profiling and Oxidation Pathways

β -(3-Thienyl)serine is not only a product of biocatalysis but also a highly specific substrate for stereoselective dehydrogenases. Specifically, (isolated from *Pseudomonas cruciviae*) and (from *Pseudomonas syringae*) readily accept the D-threo isomer of 3-thienylserine[3][4].

Table 2: Enzymatic Kinetic Parameters (D-Threonine Dehydrogenase)

Parameter	Value / Characteristic
Active Substrates	D-threo-β-(3-thienyl)serine, D-threonine, D-threo-3-phenylserine [3]
Cofactor Requirement	NADP+ ($K_m \approx 29 \mu\text{M}$) [4]
Optimal pH	10.4 – 10.5 [3]
Inhibitors	Tartronate, malonate, pyruvate, DL-2-hydroxybutyrate (Competitive) [3]

| Inert Substrates | L-threonine, D-serine, L-allo-threonine[\[4\]](#) |



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Caption: NADP⁺-dependent enzymatic oxidation and spontaneous decarboxylation.

Protocol 2: Enzymatic Oxidation Assay & Kinetic Validation

Causality of Experimental Choice: The enzyme strictly requires NADP⁺ and highly alkaline conditions (pH 10.4–10.5) to successfully abstract the hydride from the C β hydroxyl group[3]. The resulting β -keto acid is thermodynamically unstable and spontaneously decarboxylates[4].

- Assay Mixture Preparation: In a quartz cuvette, combine 50 mM glycine-KCl-KOH buffer (pH 10.5), 2 mM NADP⁺, and the purified dehydrogenase extract[3].
- Baseline Establishment (Self-Validation Step 1): Record the background absorbance at 340 nm for 1 minute prior to substrate addition. This ensures no endogenous oxidation or light scattering is artificially inflating the kinetic rate.
- Reaction Initiation: Add 10 mM D-threo- β -(3-thienyl)serine to initiate the reaction[3].
- Kinetic Monitoring: Continuously monitor the increase in absorbance at 340 nm. The rate of NADPH formation is directly stoichiometric to the oxidation of the 3-hydroxyl group[3].
- Product Verification (Self-Validation Step 2): To validate the completion of the degradation cascade, spot the final mixture on a cellulose TLC plate (solvent system: n-butanol-acetic acid-water, 4:1:1). Derivatize with ninhydrin; the appearance of a distinct yellow spot confirms the formation of the decarboxylated ketone derivative, distinguishing it from the unreacted amino acid[4].

Part 4: Downstream Applications in Drug Development

The ability to cleanly synthesize and enzymatically profile β -(3-thienyl)serine unlocks significant potential in drug discovery. Heterocyclic amino acids are heavily utilized as synthetic building blocks for next-generation pharmaceuticals[2]. By leveraging the stereoselectivity of ObiH, researchers can generate protected β -hydroxy- α -amino acids that serve as direct precursors to aliphatic α -ketoacids or halogenated amino acid derivatives (e.g., via downstream β -chlorination with thionyl chloride)[2]. These functionalized derivatives are critical in bypassing antimicrobial resistance mechanisms typically seen against standard cyclic peptide antibiotics.

References

- Nature Communications (via NIH PMC): Scalable and selective β -hydroxy- α -amino acid synthesis catalyzed by promiscuous l-threonine transaldolase ObiH. URL:[[Link](#)]
- Applied and Environmental Microbiology (ASM Journals): NADP(+)-dependent D-threonine dehydrogenase from Pseudomonas cruciviae IFO 12047. URL:[[Link](#)]
- Agricultural and Biological Chemistry (Taylor & Francis): Dependent D-Phenylserine Dehydrogenase in Pseudomonas syringae NK-15. URL:[[Link](#)]

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Sources

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